

Physical and chemical properties of Edaravone

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest

Compound Name: Edaravone D5

Cat. No.: B1463254

Edaravone D5: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Introduction

Edaravone, a potent free radical scavenger, has demonstrated significant neuroprotective effects and is utilized in the treatment of amyotrophic lateral sclerosis. Edaravone D5 is an isotopically labeled analog of Edaravone, where five hydrogen atoms on the phenyl group have been replaced with deuterium. This isotopic labeling provides a valuable tool for pharmacokinetic analysis, and as an internal standard in quantitative bioanalysis. This technical guide provides an in-depth overview of the physical and chemical properties of Edaravone D5, its applications, and experimental protocols.

Physical and Chemical Properties

Edaravone D5 is a white to off-white crystalline powder.^{[1][2][3]} While specific experimental data for the melting and boiling points of **Edaravone D5** are not available, they are expected to be very close to those of Edaravone, providing a close approximation. The deuteration is not expected to significantly alter these physical constants.

Table 1: General and Physical Properties of **Edaravone D5** and Edaravone

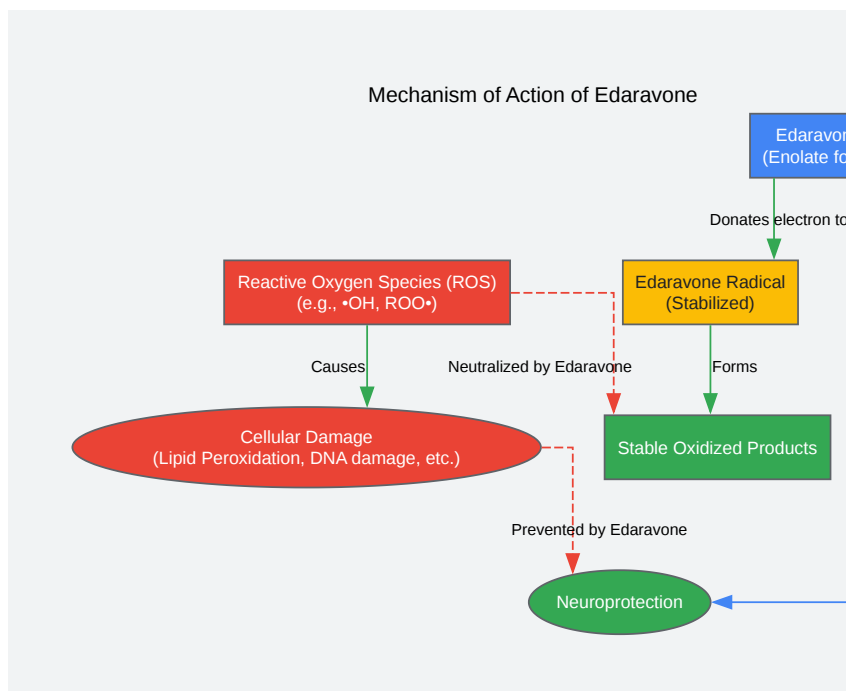
Property	Edaravone D5	Edaravone
IUPAC Name	5-methyl-2-(2,3,4,5,6-pentadeuteriophenyl)-4H-pyrazol-3-one ^[4]	5-methyl-2-(2,3,4,5,6-pentahydroxyphenyl)-4H-pyrazol-3-one
Synonyms	Edaravone-d5, MCI-186-d5 ^{[2][5]}	Edaravone, MCI-186
CAS Number	1228765-67-0 ^{[1][2][3]}	1228765-67-0
Molecular Formula	C ₁₀ H ₅ D ₅ N ₂ O ^{[1][2][7]}	C ₁₀ H ₇ N ₂ O
Molecular Weight	179.23 g/mol ^{[1][2][3][7]}	177.17 g/mol
Appearance	White to off-white powder or crystals ^{[1][2][3][6]}	White to off-white powder or crystals
Melting Point	Not available	120-122 °C
Boiling Point	Not available	280-282 °C
Storage	2-8°C ^[1] , Freezer (-20°C) for long-term storage ^[7]	2-8°C

Table 2: Solubility Profile of Edaravone

Solvent	Solubility
Acetic Acid	Freely Soluble
Methanol	Freely Soluble
Ethanol	Freely Soluble
Water	Slightly Soluble[8][9]
Diethyl Ether	Slightly Soluble
Dichloromethane	Soluble (xE = 0.0688 at 298.15 K)[9]
Glyceline (ChCl:GL = 1:2)	Highly Soluble (xE = 0.158, cE = 302.96 mg)
Ethaline (ChCl:EG = 1:2)	Highly Soluble (xE = 0.105, cE = 191.06 mg)

Mechanism of Action: Free Radical Scavenging

The therapeutic effects of Edaravone are attributed to its potent antioxidant properties as a free radical scavenger. The mechanism of action for **Edaravone** quenches various reactive oxygen species (ROS), thereby mitigating oxidative stress-induced cellular damage.



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Caption: Free radical scavenging mechanism of Edaravone.

Experimental Protocols

High-Performance Liquid Chromatography (HPLC) for Quantification

A validated stability-indicating RP-HPLC method is crucial for the accurate quantification of Edaravone and its deuterated analog. While a specific validated method for Edaravone can be adapted, **Edaravone D5** is often used as an internal standard in such analyses.[7][10]

Table 3: Example HPLC Method Parameters for Edaravone Analysis[10]

Parameter	Condition
Column	Reverse phase C18 Kromasil (250 mm x 4.6 mm ID)
Mobile Phase	Water: Acetonitrile (55:45 v/v)
Flow Rate	1.0 mL/min
Detection Wavelength	243 nm
Injection Volume	20 µL
Temperature	Ambient

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Caption: A typical workflow for HPLC analysis of **Edaravone D5**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is essential for the structural confirmation of **Edaravone D5**. The absence of signals in the aromatic region of the ¹H-NMR spectrum of **Edaravone D5** provides information on the carbon skeleton.

Experimental Considerations:

- Solvent: Deuterated chloroform (CDCl₃) or dimethyl sulfoxide (DMSO-d₆) are commonly used.[\[11\]](#)
- Internal Standard: Tetramethylsilane (TMS) is typically used for referencing chemical shifts.[\[11\]](#)
- Analysis: The ¹H-NMR spectrum of **Edaravone D5** will show signals for the methyl and methylene protons, while the aromatic proton signals will be absent. The signals for the deuterated carbons may be broader or show altered splitting patterns.

Mass Spectrometry (MS)

Mass spectrometry is used to confirm the molecular weight and isotopic purity of **Edaravone D5**. High-resolution mass spectrometry (HR-MS) provides precise mass measurements.

Experimental Considerations:

- Ionization Technique: Electrospray ionization (ESI) is a common technique for the analysis of **Edaravone** and its analogs.[\[11\]](#)[\[12\]](#)

- Fragmentation Analysis: Tandem mass spectrometry (MS/MS) can be used to study the fragmentation pattern, which can provide structural information about the pyrazolone ring and losses from the phenyl group. For **Edaravone D5**, the fragmentation pattern will show a mass shift of +5 amu for fragments containing the deuterated phenyl group.

Differential Scanning Calorimetry (DSC)

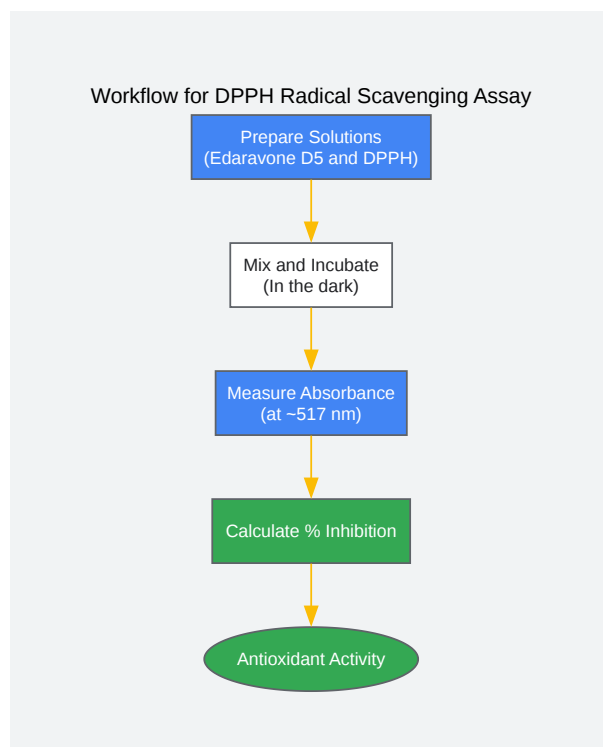
DSC is used to determine the melting point and thermal behavior of the compound. For crystalline Edaravone, a sharp endothermic peak corresponding to the melting point is observed. As **Edaravone D5** is not available, it is expected to exhibit a similar profile to non-deuterated Edaravone.

DPPH Radical Scavenging Assay

This assay is a common method to evaluate the antioxidant activity of compounds like Edaravone. The method is based on the reduction of the stable DPPH radical to a non-radical form.

Protocol Outline:[\[11\]](#)[\[14\]](#)

- Prepare a stock solution of **Edaravone D5** in a suitable solvent (e.g., methanol).
- Prepare a fresh solution of DPPH in the same solvent.
- Mix various concentrations of the **Edaravone D5** solution with the DPPH solution.
- Incubate the mixture in the dark for a specified time (e.g., 30 minutes).
- Measure the absorbance of the solution at the characteristic wavelength of DPPH (around 517 nm) using a spectrophotometer.
- Calculate the percentage of radical scavenging activity.



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Caption: A simplified workflow for the DPPH antioxidant assay.

Conclusion

Edaravone D5 serves as an indispensable tool for researchers in the field of neuropharmacology and drug metabolism. Its physical and chemical properties, with the difference being the isotopic labeling that enables its use in sensitive analytical methodologies. The well-established free radical scavenging mechanism

potential and for the design of experiments involving **Edaravone D5**. The experimental protocols outlined in this guide offer a starting point for the ch

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- To cite this document: BenchChem. [Physical and chemical properties of Edaravone D5.]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/edaravone-d5\]](https://www.benchchem.com/edaravone-d5)

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